

Personal protective equipment for handling 3-Cyano-4-fluorobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 3-Cyano-4-fluorobenzenesulfonyl chloride

Cat. No.: B1350649

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Essential Safety and Handling Guide for 3-Cyano-4-fluorobenzenesulfonyl Chloride

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **3-Cyano-4-fluorobenzenesulfonyl chloride** (CAS No. 351003-23-1). Adherence to these procedures is vital for ensuring personal safety and minimizing environmental risk.

Chemical Hazard Overview

3-Cyano-4-fluorobenzenesulfonyl chloride is a corrosive solid that poses significant health risks. It causes severe skin burns and eye damage.[1][2][3] The substance is also harmful if swallowed, inhaled, or in contact with skin.[1] A critical characteristic is its sensitivity to moisture; it reacts with water, liberating toxic gas.[1][3] Therefore, all handling must be performed in a controlled, dry environment.

Physical and Chemical Properties	Data
Molecular Formula	C ₇ H ₃ ClFNO ₂ S[1]
Appearance	White to tan powder[3]
Melting Point	67-70 °C[3][4][5]
Storage Temperature	Store in a dry, cool, and well-ventilated place[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound to prevent exposure.[6][7][8]

PPE Category	Specification	Rationale
Eye & Face Protection	Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US).[2] A face shield should also be worn for maximum protection.[8][9][10]	Protects against splashes and dust, preventing severe eye damage.[3]
Skin Protection	Gloves: Chemical-resistant, impervious gloves (e.g., nitrile, neoprene).[6][8] Clothing: Wear fire/flammable resistant and impervious clothing, such as a chemical-resistant apron or coverall, to prevent skin exposure.[2][9]	The chemical causes severe skin burns upon contact.[1][2]
Respiratory Protection	Work must be conducted in a chemical fume hood.[1] If exposure limits are exceeded or irritation occurs, use a full-face respirator with a suitable filter (e.g., type P3 (EN 143) respirator cartridges).[5]	The substance is harmful if inhaled, and dust formation should be avoided.[1][2]
Footwear	Chemical-resistant safety footwear covering the entire foot.[11]	Protects feet from potential spills.

Operational and Disposal Plan

Follow this step-by-step protocol to ensure the safe handling and disposal of **3-Cyano-4-fluorobenzenesulfonyl chloride**.

Preparation and Engineering Controls

- Work Area: Always handle this chemical inside a certified chemical fume hood to control exposure.[1]

- Emergency Equipment: Ensure that an eyewash station and a safety shower are in close proximity and are readily accessible.[9]
- Environment: Keep the handling area free of water and moisture to prevent hazardous reactions.[1] The container should be kept tightly closed.[1][2]

Handling Protocol

- Don PPE: Before handling, put on all required PPE as specified in the table above: chemical-resistant gloves, impervious lab coat or apron, and tightly sealed safety goggles with a face shield.
- Handling the Compound:
 - Avoid creating dust when handling the solid powder.[1][2]
 - Do not get the chemical in your eyes, on your skin, or on your clothing.[1]
 - Do not breathe in the dust, vapor, mist, or gas.[1][2]
 - Use non-sparking tools to prevent ignition sources.[2]
- After Handling: Wash hands, face, and any exposed skin thoroughly after completing your work.[1][2] Do not eat, drink, or smoke in the work area.[1][12]

Storage

- Store the container locked up in a dry, cool, and well-ventilated place designated as a corrosives area.[1][2][9]
- Keep containers tightly closed to prevent contact with moisture or air.[1]
- Store away from incompatible materials.[2]

Emergency Procedures

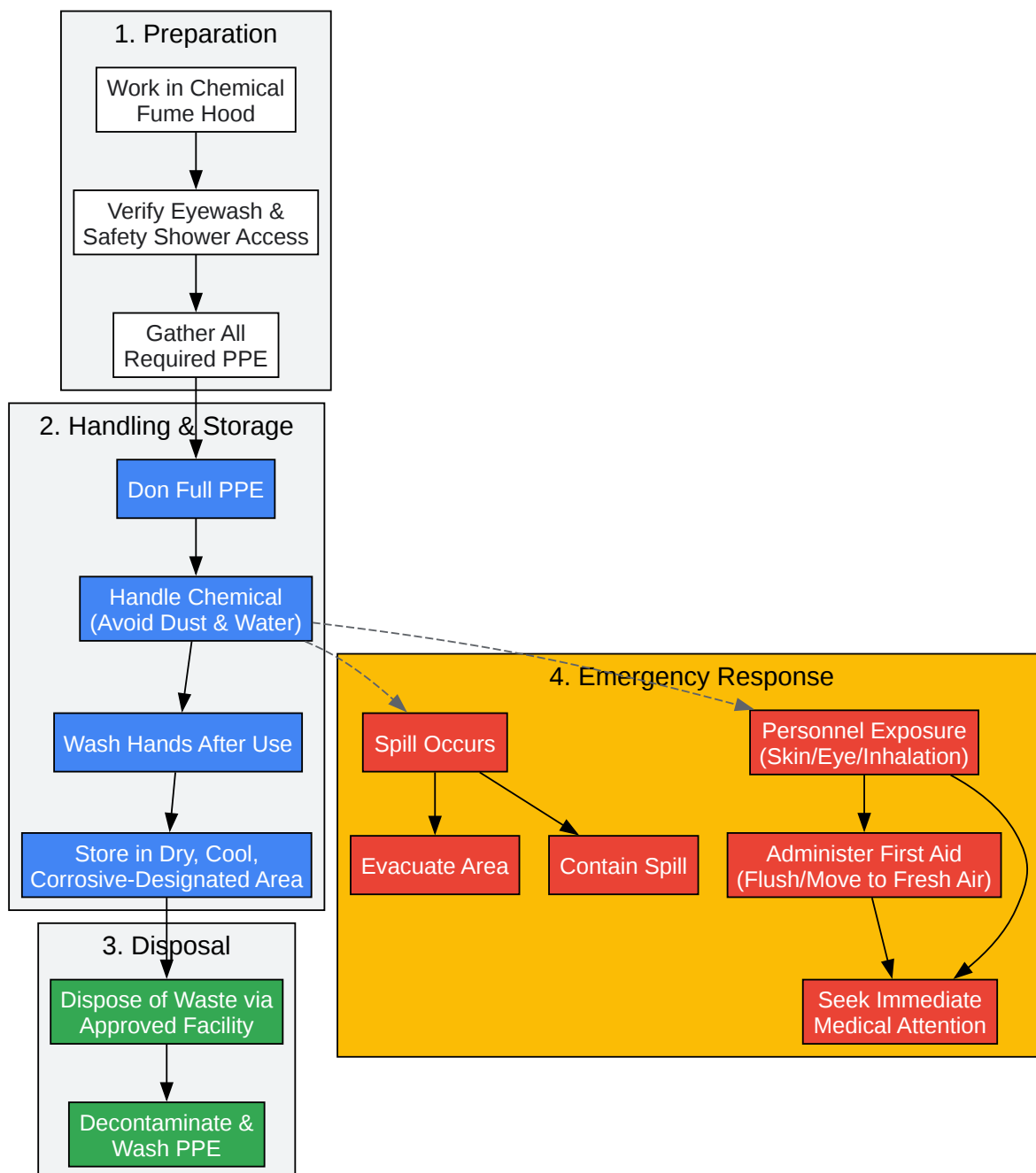
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][2]

- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)
- Spills: Evacuate personnel to a safe area. Avoid dust formation and breathing vapors. Collect the spillage using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#)

Disposal Plan

- Dispose of the contents and the container at an approved waste disposal facility.[\[1\]](#)[\[2\]](#) All disposal practices must be in accordance with applicable local, state, and federal laws and regulations.[\[2\]](#)
- Contaminated clothing must be taken off and washed thoroughly before reuse.[\[1\]](#)[\[2\]](#)

Safe Handling Workflow: 3-Cyano-4-fluorobenzenesulfonyl Chloride

[Click to download full resolution via product page](#)Caption: Workflow for safely handling **3-Cyano-4-fluorobenzenesulfonyl chloride**.

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